

A Technical Guide to the Physical Properties of 2-Cyclopenten-1-ol

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Compound of Interest

Compound Name: 2-Cyclopenten-1-OL

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2-Cyclopenten-1-ol**, a cyclic alcohol of interest in various research and development applications. The information presented herein is intended to support laboratory work and process development by providing accurate data on its boiling point and density, alongside established experimental protocols for their determination.

Physical Properties of 2-Cyclopenten-1-ol

The physical characteristics of a compound are critical for its handling, purification, and use in chemical synthesis. The boiling point and density are fundamental properties that inform distillation procedures, reaction setup, and solvent selection.

Data Summary

The table below summarizes the reported values for the boiling point and density of **2-Cyclopenten-1-ol**. It is important to note the variations in reported values, which can arise from differences in experimental conditions and measurement precision.

Physical Property	Value	Conditions
Boiling Point	140 °C[1]	at 760 mmHg
144.8 °C	at 760 mmHg	
Density	0.9815 g/cm ³ [1]	at 20 °C
1.092 g/cm ³	Not Specified	

Experimental Protocols

Accurate determination of physical properties is paramount for reproducible scientific research. The following sections detail standard methodologies for measuring the boiling point and density of liquid organic compounds like **2-Cyclopenten-1-ol**.

Determination of Boiling Point

The capillary method, utilizing either a Thiele tube or an aluminum block apparatus, is a common and reliable technique for determining the boiling point of a small quantity of a liquid. [1][2]

Principle: A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[3][4][5] In the capillary method, this is observed as the point where a continuous stream of bubbles emerges from an inverted capillary tube submerged in the heated liquid, and upon slight cooling, the liquid is drawn back into the capillary.[2][3][4][5]

Apparatus:

- Thiele tube or aluminum block heating apparatus
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

- Stand and clamp

Procedure (Thiele Tube Method):

- A small amount of **2-Cyclopenten-1-ol** is placed in the fusion tube.[\[1\]](#)
- A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the sample.[\[1\]](#)[\[2\]](#)
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[\[1\]](#)
- The assembly is clamped and immersed in the oil of a Thiele tube.
- The side arm of the Thiele tube is gently and uniformly heated.[\[2\]](#)
- Observe the capillary tube. The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary is noted.[\[1\]](#)[\[4\]](#)
- The heat is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature recorded the moment the bubbling stops and the liquid just begins to enter the capillary tube.[\[2\]](#)[\[3\]](#)

Determination of Density

Several methods are available for determining the density of a liquid, each with its own level of precision and sample volume requirement. Common methods include pycnometry, hydrometry, and the use of oscillating U-tube density meters.[\[6\]](#)[\[7\]](#)

Principle: Density is defined as the mass of a substance per unit volume. Experimental methods, therefore, involve the precise measurement of both the mass and volume of a sample.

Apparatus (Pycnometry Method):

- Pycnometer (a glass flask with a precise, known volume)

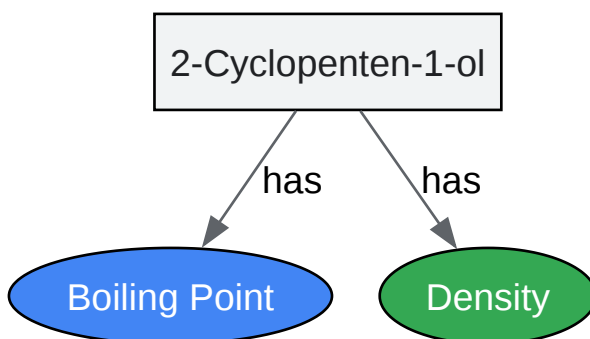
- Analytical balance
- Thermostatic bath

Procedure (Pycnometry Method):

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with **2-Cyclopenten-1-ol**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a thermostatic bath to bring the liquid to the desired temperature (e.g., 20 °C).
- The volume is adjusted precisely to the calibration mark on the pycnometer. Any excess liquid is carefully removed.
- The pycnometer is removed from the bath, wiped dry, and its total mass is accurately weighed.
- The mass of the **2-Cyclopenten-1-ol** sample is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Logical Relationship of Physical Properties

The following diagram illustrates the direct relationship between the chemical compound, **2-Cyclopenten-1-ol**, and its fundamental physical properties discussed in this guide.



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Caption: Relationship between **2-Cyclopenten-1-ol** and its physical properties.

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